

A Comprehensive Technical Guide to the Chemical Properties of 5-Acetyliminodibenzyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Acetyliminodibenzyl

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Abstract

5-Acetyliminodibenzyl, also known as N-Acetyl-10,11-dihydro-5H-dibenzo[b,f]azepine, is a key organic compound with significant applications in pharmaceutical synthesis. It serves as a crucial intermediate in the development of various drugs and is recognized as an impurity of Carbamazepine.[1] This technical guide provides a detailed overview of the chemical properties of **5-Acetyliminodibenzyl**, presenting quantitative data in a structured format, outlining experimental protocols for its characterization, and visualizing its synthesis and analytical workflow.

Chemical and Physical Properties

5-Acetyliminodibenzyl presents as a white to yellowish crystalline powder or solid.[1][2][3] Its core chemical structure and identifying information are summarized in Table 1. A comprehensive list of its physicochemical properties is detailed in Table 2, offering researchers essential data for experimental design and drug development applications.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-(10,11-Dihydro-5H-dibenzo[b,f]azepin-5-yl)ethanone
Synonyms	5-Acetylaminodibenzyl, 5-Acetyl-10,11-dihydro-5H-dibenzo[b,f]azepine[2]
CAS Number	13080-75-6[2]
Molecular Formula	C ₁₆ H ₁₅ NO[4][5]
Molecular Weight	237.30 g/mol [4]
InChI	InChI=1S/C16H15NO/c1-12(18)17-15-8-4-2-6-13(15)10-11-14-7-3-5-9-16(14)17/h2-9H,10-11H2,1H3[2][5]
SMILES	CC(=O)N1c2ccccc2CCc3ccccc13[5]

Table 2: Physicochemical Properties

Property	Value
Melting Point	95-97 °C[1][2][3][4]
Boiling Point	446.7 °C at 760 mmHg[2], 364.67 °C at 101325 Pa[1][3]
Density	1.151 g/cm ³ [2], 1.53 g/cm ³ at 20°C[1][3]
Flash Point	217.3 °C[2]
Vapor Pressure	3.56E-08 mmHg at 25°C[2], 0.001 Pa at 25°C[1][3]
Refractive Index	1.606[2]
pKa (Predicted)	-2.14 ± 0.20[1][3]
Water Solubility	105.16 mg/L[3]
Solubility	Soluble in ethanol, chloroform, and acetonitrile. [2] Slightly soluble in DMSO and methanol.[1][3]

Experimental Protocols

The characterization of **5-Acetyliminodibenzyl** involves a series of standard analytical techniques to determine its physical and chemical properties. The following are generalized protocols based on established methods for organic compound analysis.

Determination of Melting Point

The melting point is a crucial indicator of purity.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of **5-Acetyliminodibenzyl** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point.^[6] For a pure substance, this range should be narrow.

Determination of Boiling Point

- Apparatus: Simple distillation apparatus.^[6]
- Procedure:
 - A sample of **5-Acetyliminodibenzyl** is placed in a round-bottom flask.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser.
 - The flask is heated, and the temperature is monitored.
 - The boiling point is recorded as the temperature at which the vapor and liquid phases are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses.^[6]

Determination of Solubility

A qualitative assessment of solubility provides insight into the polarity of the molecule.

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - A small amount (e.g., 10 mg) of **5-Acetyliminodibenzyl** is added to a test tube containing a known volume (e.g., 1 mL) of a solvent.
 - The mixture is agitated using a vortex mixer for a set period.
 - The solution is visually inspected for the presence of undissolved solid.

- This process is repeated with a range of solvents of varying polarities, such as water, ethanol, chloroform, and dimethyl sulfoxide (DMSO).^[1]^[2]^[3]

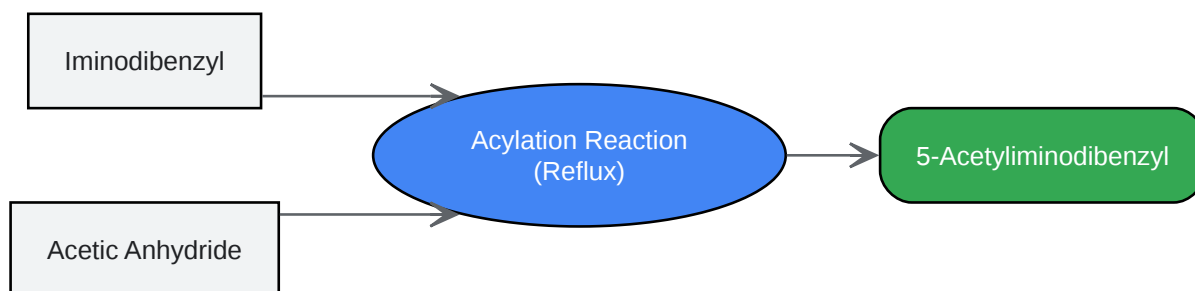
Spectroscopic and Chromatographic Analysis

Advanced analytical techniques are employed for structural elucidation and purity assessment.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.^[7]
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify the functional groups present in the compound, such as the carbonyl group of the acetyl moiety.^[7]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.^[7]
- High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS): These chromatographic methods are employed to assess the purity of the compound and quantify any impurities.^[8]

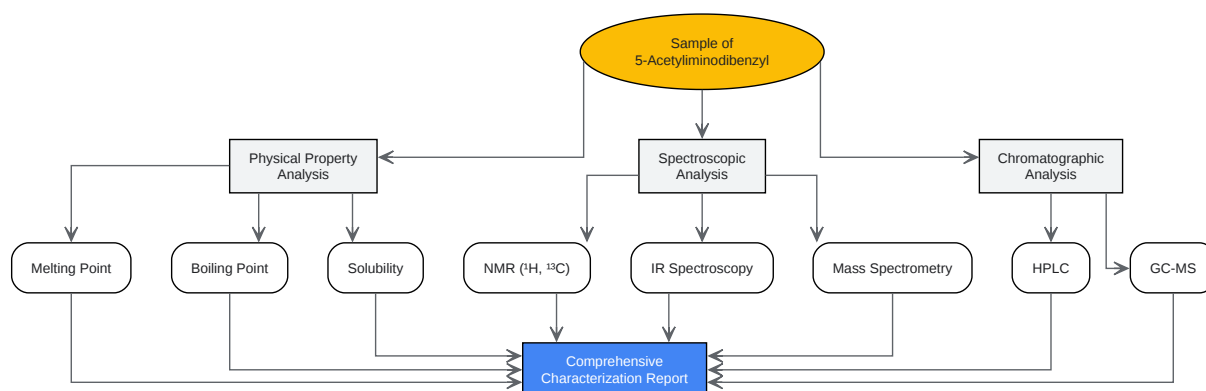
Synthesis and Characterization Workflow

The following diagrams illustrate the synthesis of **5-Acetyliminodibenzyl** and a general workflow for its chemical characterization.



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Synthesis of **5-Acetyliminodibenzyl**.



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Workflow for Chemical Characterization.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of 5-Acetyliminodibenzyl]. BenchChem, [2025]. [Online PDF]. Available at:

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